

Proper Disposal of Gimeracil-13C3: A Comprehensive Guide

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Compound of Interest

Compound Name: Gimeracil-13C3

Cat. No.: B13444100

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This document provides essential safety and logistical information for the proper disposal of **Gimeracil-13C3**, a stable isotope-labeled compound used in pharmaceutical research. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance.

Gimeracil-13C3, while labeled with a stable isotope, should be handled and disposed of with the same precautions as its parent compound, Gimeracil. Safety Data Sheets (SDS) for Gimeracil indicate that it may be harmful if swallowed and can cause skin, eye, and respiratory irritation. Furthermore, some classifications identify it as very toxic to aquatic life with long-lasting effects^[1]. Therefore, a cautious approach to its disposal is warranted.

Quantitative Data Summary

For reference and proper identification, the following table summarizes key quantitative data for the parent compound, Gimeracil.

Property	Value
CAS Number	103766-25-2
Molecular Formula	C ₅ H ₄ ClNO ₂
Molecular Weight	145.54 g/mol [2][3]
Melting Point	274 °C (decomposes)[2]
Appearance	White to almost white powder or crystal

Gimeracil-13C3 Disposal Protocol

The following step-by-step procedure outlines the recommended protocol for the disposal of **Gimeracil-13C3** and associated contaminated materials.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including chemical-resistant gloves, safety glasses with side shields, and a lab coat.
- If handling the powder form and there is a risk of aerosolization, use a NIOSH-approved respirator.

2. Waste Segregation and Collection:

- Solid Waste: Collect all solid **Gimeracil-13C3** waste, including residual product, contaminated weighing papers, and disposable labware (e.g., pipette tips, tubes), in a dedicated, clearly labeled, and sealed waste container.
- Liquid Waste: Collect any solutions containing **Gimeracil-13C3** in a separate, leak-proof, and clearly labeled container. Do not dispose of liquid waste down the drain.
- Sharps Waste: Any sharps (e.g., needles, broken glass) contaminated with **Gimeracil-13C3** should be placed in a designated, puncture-resistant sharps container labeled for chemotherapeutic waste.

3. Labeling:

- All waste containers must be clearly labeled with "Chemotherapeutic Waste" and the specific chemical name, "**Gimeracil-13C3**".
- Include appropriate hazard symbols as indicated by the Safety Data Sheet for Gimeracil.

4. Storage:

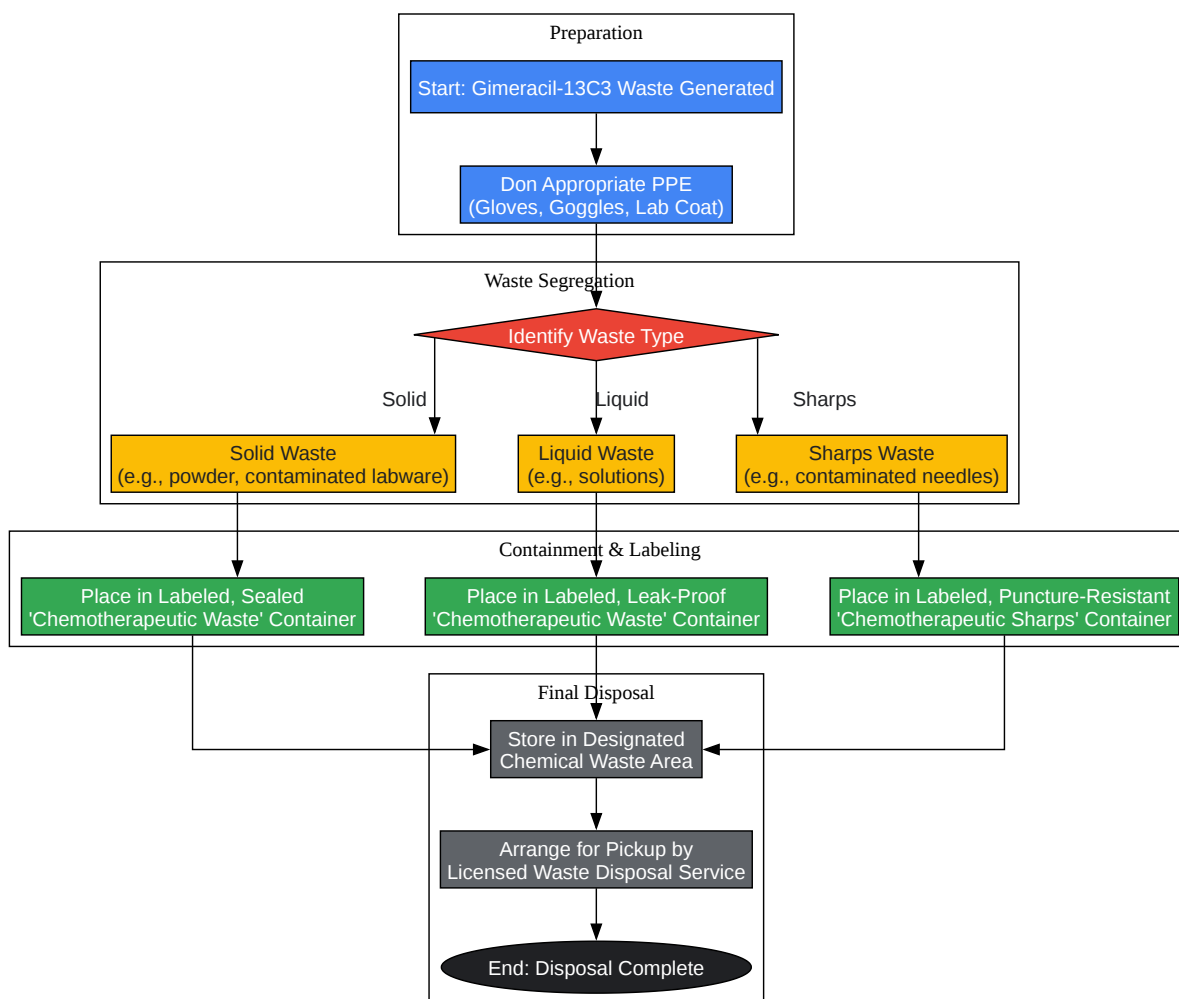
- Store sealed waste containers in a designated, secure, and well-ventilated chemical waste storage area.
- Ensure storage is away from incompatible materials.

5. Professional Disposal:

- **Gimeracil-13C3** waste must be disposed of through a licensed professional waste disposal service.
- Do not dispose of this material in the regular trash or through standard laboratory waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department and local regulations.
- Provide the waste disposal contractor with a copy of the Safety Data Sheet for Gimeracil.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Gimeracil-13C3**.



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Gimeracil-13C3 Disposal Workflow

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References

- 1. Gimeracil|103766-25-2|MSDS [dcchemicals.com]
- 2. chemimpex.com [chemimpex.com]
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